

Spectroscopic data of 8-Methoxy-2-tetralone (NMR, IR, MS)

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Compound of Interest

Compound Name: 8-Methoxy-2-tetralone

Cat. No.: B1364922

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An In-depth Technical Guide to the Spectroscopic Data of **8-Methoxy-2-tetralone**

Authored by: A Senior Application Scientist Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **8-Methoxy-2-tetralone** (CAS: 5309-19-3), a key intermediate in the synthesis of various pharmaceutical and organic compounds.^{[1][2]} Intended for researchers, scientists, and professionals in drug development, this document offers an in-depth examination of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The guide moves beyond simple data presentation, offering expert interpretation, detailed experimental protocols, and the scientific rationale behind the analytical methodologies, ensuring both technical accuracy and practical applicability.

Introduction to 8-Methoxy-2-tetralone

8-Methoxy-2-tetralone is a bicyclic aromatic ketone. Its structure, featuring a tetralone core with a methoxy group on the aromatic ring, makes it a versatile building block in organic synthesis.^[2] Understanding its precise chemical structure and purity is paramount for its successful application in multi-step synthetic pathways. Spectroscopic analysis is the cornerstone of this characterization, providing unambiguous evidence of molecular identity and integrity. This guide details the fundamental spectroscopic signature of this compound.

Molecular Structure and Identification

The foundational step in any analysis is confirming the basic properties and structure of the analyte.

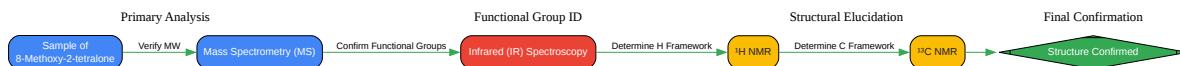
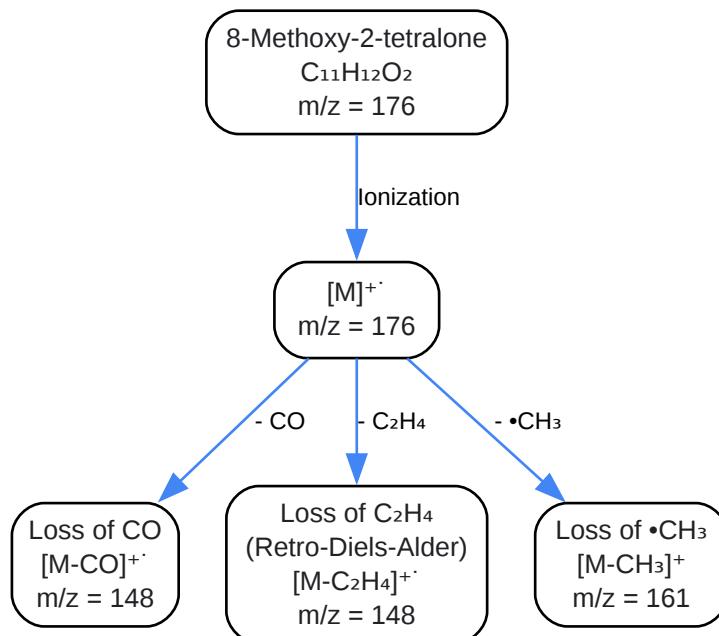
Table 1: Chemical Identity and Properties of **8-Methoxy-2-tetralone**

Property	Value	Source(s)
IUPAC Name	8-methoxy-3,4-dihydro-1H-naphthalen-2-one	[3]
CAS Number	5309-19-3	[3] [4]
Molecular Formula	C ₁₁ H ₁₂ O ₂	[3] [4] [5]
Molecular Weight	176.21 g/mol	[3] [4]
Monoisotopic Mass	176.0837 Da	[3]
Physical Form	White to pale yellow solid	[1] [5]

| Melting Point | 59-60 °C |[\[1\]](#) |

Molecular Structure Diagram

The connectivity and arrangement of atoms within **8-Methoxy-2-tetralone** are visualized below. This structure is the basis for all subsequent spectroscopic interpretation.



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